

# An In-depth Technical Guide to 3,5-Dibromo-4-methylpyridine

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## Compound of Interest

Compound Name: 3,5-Dibromo-4-methylpyridine

Cat. No.: B1300354

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This technical guide provides a comprehensive overview of **3,5-Dibromo-4-methylpyridine**, a key intermediate in various synthetic applications. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document details its chemical identifiers, physicochemical properties, a detailed synthesis protocol, and its applications.

## Chemical Identifiers and Properties

**3,5-Dibromo-4-methylpyridine** is a halogenated pyridine derivative. Its unique structure makes it a valuable building block in the synthesis of more complex molecules.[\[1\]](#)

Table 1: Chemical Identifiers for **3,5-Dibromo-4-methylpyridine**

Identifier	Value
CAS Number	3430-23-7 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Synonyms	3,5-Dibromo-4-picoline, 4-Methyl-3,5-dibromopyridine <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Formula	C6H5Br2N <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
InChI	InChI=1/C6H5Br2N/c1-4-5(7)2-9-3-6(4)8/h2-3H,1H3 <a href="#">[5]</a>
InChIKey	BNGUATWCKZLLN-UHFFFAOYSA-N <a href="#">[5]</a>

Table 2: Physicochemical Properties of **3,5-Dibromo-4-methylpyridine**

Property	Value
Molecular Weight	250.92 g/mol [2][3][4]
Appearance	White to off-white or light brown crystalline powder/solid[1][3]
Melting Point	72-76 °C or 106.0-110.0 °C[1]
Solubility	Soluble in organic solvents such as ethanol, ether, and chloroform; low solubility in water.[1][5]
Purity	≥ 98% (GC)[3]

## Synthesis of **3,5-Dibromo-4-methylpyridine**

The synthesis of **3,5-Dibromo-4-methylpyridine** can be achieved through the reaction of 3,5-dibromopyridine with methyl iodide.[7] This process involves the use of a strong base, such as n-butyllithium, to facilitate the methylation.

### Materials:

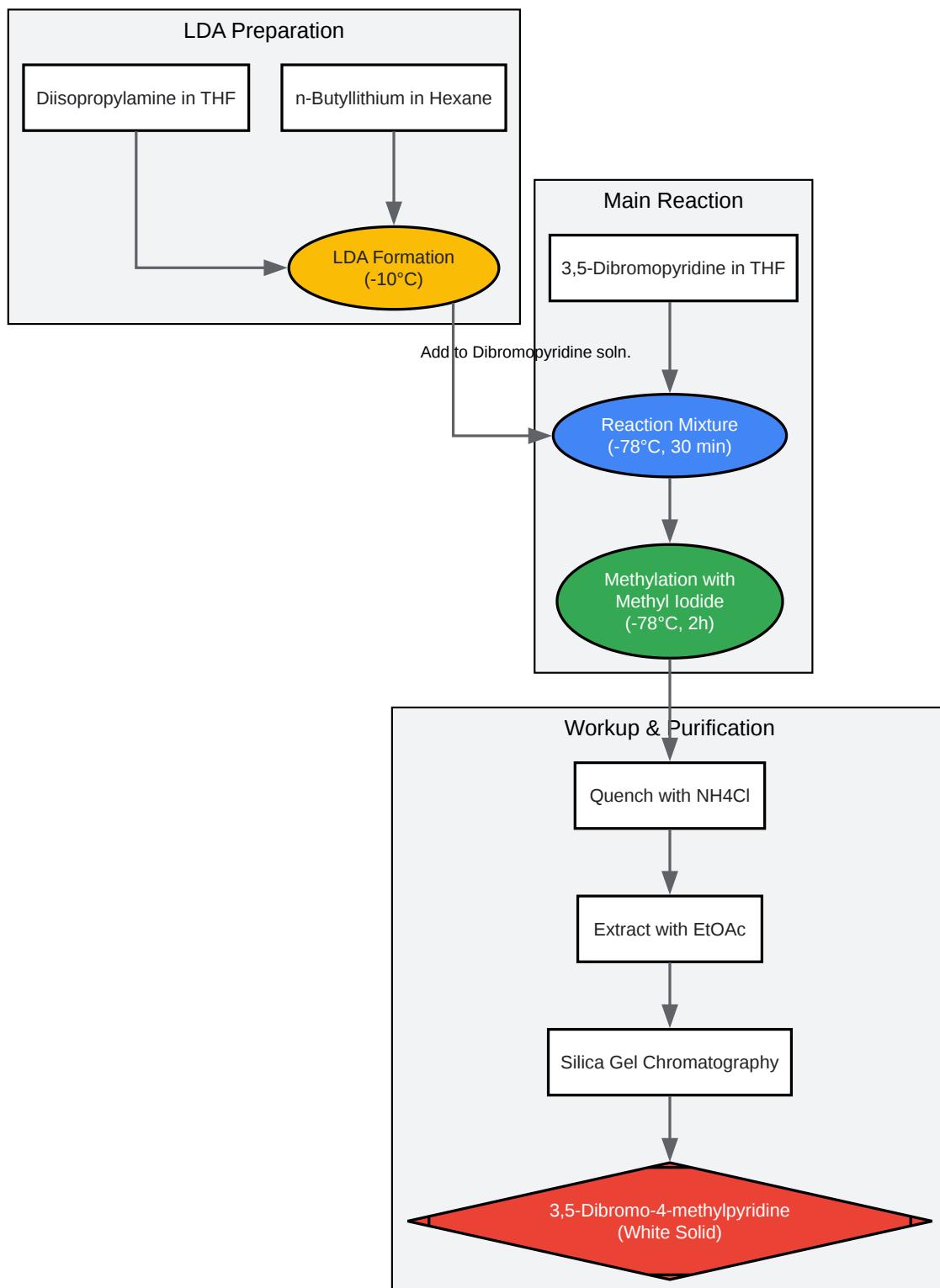
- Diisopropylamine
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (1.6 N in hexane)
- 3,5-Dibromopyridine
- Methyl iodide
- Saturated aqueous Ammonium Chloride (NH<sub>4</sub>Cl) solution
- Ethyl Acetate (EtOAc)
- Brine

- Magnesium Sulfate (MgSO<sub>4</sub>)
- Silica gel
- Petroleum ether

Procedure:

- Preparation of Lithium Diisopropylamide (LDA): Under an argon atmosphere, a solution of n-butyllithium in hexane (1.6 N, 16 ml) is added dropwise to a solution of diisopropylamine (3.6 ml, 1.02 equiv.) in anhydrous THF (145 ml) while maintaining the temperature at -10°C.[7]
- Reaction with 3,5-Dibromopyridine: The reaction mixture is cooled to -78°C. A solution of 3,5-dibromopyridine (5.92 g, 25 mmol) in THF (200 ml), also cooled to -78°C, is then added dropwise. The mixture is stirred for 30 minutes at this temperature.[7]
- Methylation: Methyl iodide (2.17 ml, 1.4 equiv.) is added dropwise to the reaction mixture. Stirring is continued for 2 hours at -78°C.[7]
- Quenching and Extraction: A saturated aqueous NH<sub>4</sub>Cl solution (120 ml) is added to quench the reaction. After the evaporation of the solvents, the mixture is extracted with EtOAc. The combined organic phase is washed with brine, dried over MgSO<sub>4</sub>, and then evaporated.[7]
- Purification: The resulting yellow solid is taken up with EtOAc, and the suspension is filtered. The filtrate is evaporated, and the residue is purified by chromatography on silica gel, eluting with a petroleum ether/EtOAc (97.5/2.5) mixture. This yields 1.67 g of **3,5-Dibromo-4-methylpyridine** as a white solid.[7]

## Synthesis of 3,5-Dibromo-4-methylpyridine

[Click to download full resolution via product page](#)**Caption: Workflow for the synthesis of 3,5-Dibromo-4-methylpyridine.**

# Applications in Drug Development and Other Fields

**3,5-Dibromo-4-methylpyridine** serves as a crucial intermediate in the synthesis of various organic compounds.[1][5] Its applications span across pharmaceuticals, materials science, and agriculture.

- Pharmaceutical Synthesis: This compound is a key building block for constructing drug molecules. Its structure allows for the attachment of other active groups to synthesize compounds with potential pharmacological activities, including antibacterial, anti-inflammatory, and anti-tumor properties.[1]
- Agrochemicals: Pyridine-based compounds often exhibit biological activity against pests and pathogens. **3,5-Dibromo-4-methylpyridine** can be a precursor for developing efficient and environmentally friendly pesticides.[1]
- Organic Synthesis: It is widely used as an intermediate in the creation of other organic molecules, such as dyes.[5]

## Safety and Handling

**3,5-Dibromo-4-methylpyridine** is an organic compound that requires careful handling. It may be harmful if inhaled, comes into contact with skin, or is swallowed, and can cause irritation to the eyes, respiratory system, and skin.[5]

- Handling: Use in a well-ventilated area and avoid inhaling dust and vapors. Wear appropriate personal protective equipment (PPE), including gloves and eye/face protection.[5]
- Storage: Store in a cool, dry, and well-ventilated place, away from light, heat, and moisture. Keep away from ignition sources and strong oxidizing agents.[1][5]

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